

Technical Support Center: Enhancing Char Formation with PHOSGARD C 22-R

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: PHOSGARD C 22-R

CAS No.: 4351-70-6

Cat. No.: B3031525

[Get Quote](#)

Product: **PHOSGARD C 22-R** (Technical Mixture) CAS: 4351-70-6 Chemical Class: Chlorinated Polyphosphate / Phosphonate Ester Primary Function: High-efficiency char promotion and radical scavenging in thermoset and thermoplastic polymers.

Part 1: Executive Technical Brief

PHOSGARD C 22-R is a reactive/additive flame retardant designed to overcome the volatility issues associated with monomeric phosphates (like TCPP). Its oligomeric structure provides a dual-action mechanism critical for high-performance medical grade materials:

- **Condensed Phase (Char Formation):** It functions as an acid source upon thermal decomposition, phosphorylating the polymer backbone to catalyze dehydration and carbonization (charring). This intumescent shield insulates the underlying material.
- **Gas Phase (Radical Scavenging):** It releases heavy halogen/phosphorus radicals that terminate flame propagation chains, essential for meeting ISO 10993 (medical device) and ASTM E84 (cleanroom infrastructure) fire safety standards.

Part 2: Troubleshooting & Optimization (Q&A)

Category A: Char Efficiency & Stability

Q1: We are observing a "fluffy" char structure that detaches easily during cone calorimetry testing. How do we densify the char layer using C 22-R? A: A loose, fluffy char indicates rapid

gas evolution without sufficient cross-linking of the carbon skeleton. **PHOSGARD C 22-R** provides the acid source, but you likely lack a sufficient carbonific (carbon source) or spumific (blowing agent) balance.

- Root Cause: The phosphorylation rate is outpacing the cross-linking of the polymer matrix.
- Corrective Action:
 - Synergist Addition: Introduce a nitrogen synergist such as Melamine Cyanurate (MC). Nitrogen bases catalyze the phosphorylation reaction and stabilize the char structure through P-N bonding.
 - Loading Ratio: Maintain a Phosphorus-to-Nitrogen (P/N) ratio of approximately 1:3.
 - Co-additive: Add 0.5% wt. Anti-Dripping Agent (e.g., PTFE) to physically reinforce the char network.

Q2: Our formulation passes UL-94 V0 but fails the "afterglow" reduction requirement. Does C 22-R address this? A: Yes, but afterglow is typically caused by the oxidation of the carbonaceous char itself after the flame is extinguished.

- Mechanism: C 22-R promotes char, but if the char is too carbon-rich and lacks phosphorus "glazing," it will smolder.
- Solution: Increase the **PHOSGARD C 22-R** loading by 2-3%. The excess phosphorus forms a polyphosphoric acid glass layer over the char, effectively sealing it from oxygen and preventing afterglow.

Category B: Processing & Compatibility

Q3: We are experiencing "blooming" (migration to surface) in our medical device housing (ABS/PC blend) after 3 months of aging. A: **PHOSGARD C 22-R** is a larger molecule than standard TCPP, but migration suggests the loading exceeds the solubility limit of the resin matrix.

- Diagnostic: Check the Glass Transition Temperature (

). A significant drop (

C) indicates excessive plasticization.

- Protocol:
 - Reduce C 22-R loading and supplement with a solid phosphate ester (e.g., RDP or BDP) to maintain P-content while increasing steric bulk.
 - Ensure thorough mixing: High-shear dispersion is required to fully solubilize the oligomer chains within the polymer matrix.

Q4: Viscosity increases drastically when adding C 22-R to our polyol premix. Is this normal? A: Unlike monomeric viscosity depressants (like TEP), **PHOSGARD C 22-R** is an oligomeric mixture (MW ~610 g/mol). It can increase viscosity due to hydrogen bonding with polyol hydroxyl groups.

- Workaround: Pre-heat the C 22-R to 35-40°C before blending. If viscosity remains unmanageable for injection molding, dilute with a reactive diluent or a lower viscosity phosphate ester (e.g., TEP) at a 10:1 ratio, ensuring you do not compromise the volatility profile.

Part 3: Experimental Protocol: Optimized Char Formation Workflow

Objective: Synthesize a Rigid Polyurethane Foam (RPUF) with maximized char yield using **PHOSGARD C 22-R**.

Materials:

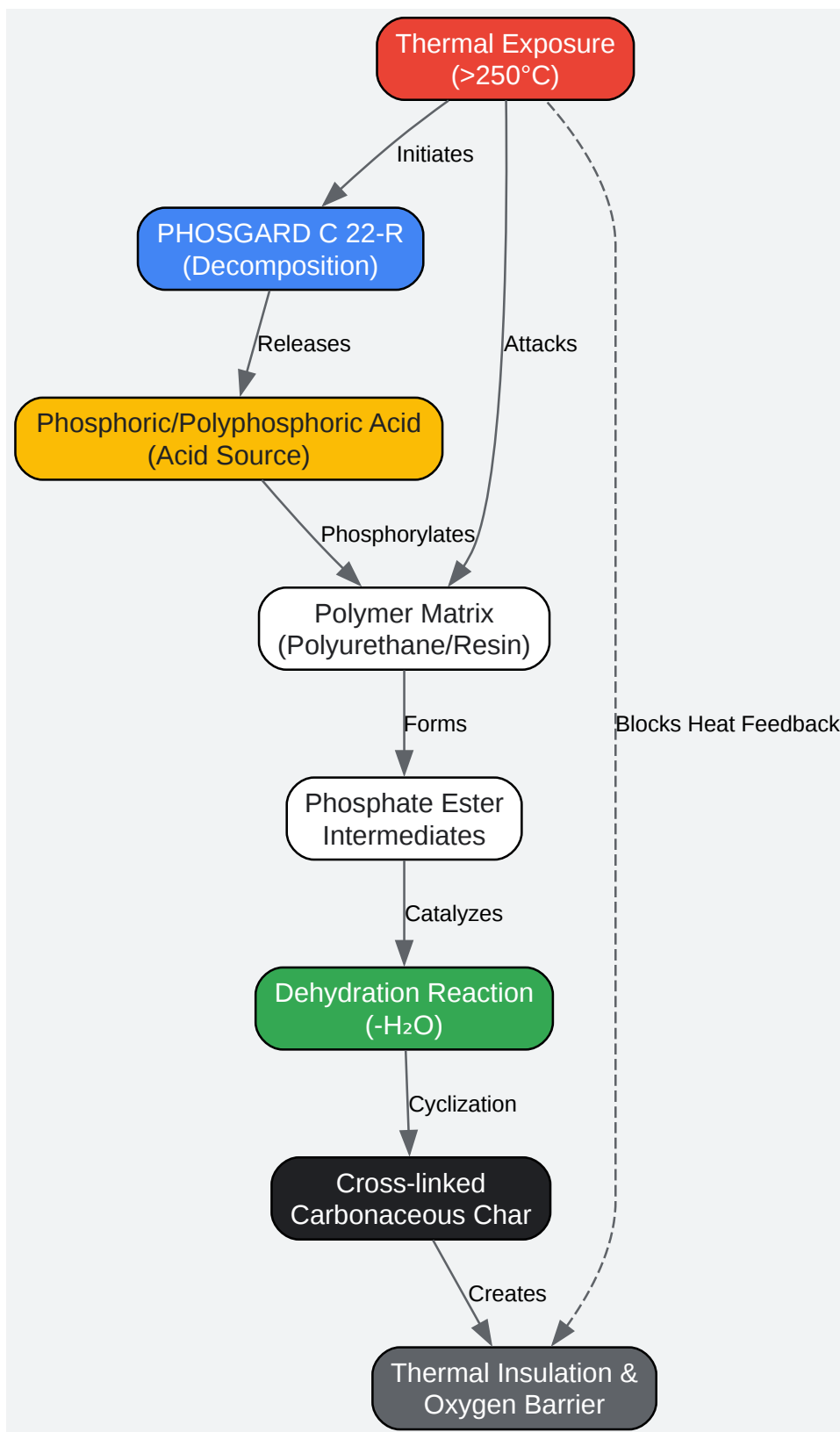
- Polyether Polyol (OH value ~450)
- Isocyanate (MDI)
- **PHOSGARD C 22-R**[\[1\]](#)[\[2\]](#)
- Catalysts (Amine/Tin), Surfactant (Silicone), Blowing Agent (Water/Pentane)

Step-by-Step Methodology:

- Pre-Mix Preparation (The "A" Side):
 - Weigh Polyol into a high-shear mixing vessel.
 - Add **PHOSGARD C 22-R** at 12-15 parts per hundred polyol (php).
 - Critical Step: Mix at 2000 RPM for 3 minutes. The mixture must be homogenous to ensure the flame retardant is distributed at the molecular level for uniform charring.
- Synergist Integration:
 - Disperse Melamine (if used) into the A-side. Ensure particle size is <50 microns to prevent stress concentrators in the foam struts.
- Reaction (Foaming):
 - Add Isocyanate (MDI) at an Index of 1.10.
 - Mix vigorously (3000 RPM) for 10 seconds.
 - Pour immediately into a pre-heated mold (45°C).
- Curing & Testing:
 - Cure at room temperature for 24 hours.
 - Validation: Perform Thermogravimetric Analysis (TGA).
 - Target: Onset of degradation should shift to lower temperatures (catalytic effect), but Char Yield at 600°C should increase by >40% compared to the control.

Part 4: Mechanistic Visualization

The following diagram illustrates the Condensed Phase Mechanism where **PHOSGARD C 22-R** acts as an acid precursor to dehydrate the polymer, forming a protective carbonaceous char.



[Click to download full resolution via product page](#)

Caption: Figure 1: The catalytic cycle of **PHOSGARD C 22-R**, converting polymer fuel into a stable thermal barrier.

Part 5: Comparative Data Analysis

Table 1: Physicochemical Profile of **PHOSGARD C 22-R** vs. Standard TCPP

Property	PHOSGARD C 22-R (Oligomeric)	TCPP (Monomeric)	Impact on Application
Molecular Structure	Oligomeric Chlorophosphate	Monomeric Chlorophosphate	C 22-R offers lower migration.
Phosphorus Content	~11-13% (Est.)	9.5%	Higher P-content = Better Char Efficiency.
Volatility (Fogging)	Low	High	C 22-R is preferred for medical/cleanroom air quality.
Thermal Stability	Moderate (Decomposes ~240°C)	Low (Volatilizes <200°C)	C 22-R remains in the condensed phase to form char.
Viscosity	Medium-High	Low	C 22-R may require heating/dilution.

Part 6: References

- Weil, E. D., & Levchik, S. V. (2009). Flame Retardants for Plastics and Textiles: Practical Applications. Hanser Publishers. (Contextual grounding for organophosphorus mechanisms).
- PubChem. (2024). Compound Summary: CAS 4351-70-6 (Chlorinated Polyphosphate).[2][3][4] Retrieved from [Link]
- MDPI Polymers. (2023). Analysis of Selected Organophosphorus Compounds on Thermal Properties of Epoxy Materials. Retrieved from [Link][5][6][7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. accustandard.com \[accustandard.com\]](https://www.accustandard.com)
- [2. CAS No.4351-70-6,PHOSGARD C 22-R Suppliers \[lookchem.com\]](#)
- [3. Phosphonic acid, \[1-\[\(2-chloroethoxy\)\(2-chloroethyl\)phosphinyl\]oxy\]ethyl\]-, 1-\[bis\(2-chloroethoxy\)phosphinyl\]ethyl 2-chloroethyl ester | C14H28Cl5O9P3 | CID 92985 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. Substance Registry Services | US EPA \[cdxapps.epa.gov\]](#)
- [5. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [6. fs1.agrian.com \[fs1.agrian.com\]](https://www.fs1.agrian.com)
- [7. veseris.com \[veseris.com\]](https://www.veseris.com)
- To cite this document: BenchChem. [Technical Support Center: Enhancing Char Formation with PHOSGARD C 22-R]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3031525#enhancing-char-formation-efficiency-using-phosgard-c-22-r\]](https://www.benchchem.com/product/b3031525#enhancing-char-formation-efficiency-using-phosgard-c-22-r)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com